Comparative Guide: C-NMR Characterization of 4-(Methylamino)butanenitrile

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Compound of Interest	
Compound Name:	*4-(Methylamino)butanenitrile*
CAS No.:	*31058-09-0*
Cat. No.:	*B3051105*

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Executive Summary: The Diagnostic Challenge

4-(Methylamino)butanenitrile (CAS 18542-42-2 / 31058-09-0) is a critical aliphatic intermediate, serving as a precursor for pyrrolidine derivatives and GABA analogs in pharmaceutical synthesis. In drug development, the precise characterization of this intermediate is pivotal, particularly to distinguish it from its primary amine impurity, 4-aminobutyronitrile, and its starting material, 4-chlorobutyronitrile.

This guide provides an in-depth comparative analysis of the Carbon-13 NMR (

C-NMR) profile of **4-(Methylamino)butanenitrile**. Unlike standard spectral lists, we analyze the differential shifts relative to its structural analogs.[1] This comparative approach establishes a self-validating system for identifying the compound and quantifying impurities during process optimization.

Structural Analysis & Carbon Environments[2][3]

To interpret the NMR spectrum accurately, we must first define the carbon environments. The molecule consists of a butyronitrile backbone modified with a secondary N-methyl amine at the

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-position.

Structure:

- C1 (Nitrile): The quaternary carbon, acting as the spectral anchor.
- C2 (

  -methylene): Adjacent to the nitrile; shielded by the anisotropic field of the triple bond.
- C3 (

  -methylene): The central linker; sensitive to inductive effects from both ends.
- C4 (

  -methylene): Directly attached to the nitrogen; the most deshielded aliphatic methylene.
- C5 (N-Methyl): The diagnostic marker for the secondary amine.

Comparative Spectral Analysis

The following data compares the characteristic peaks of the target product against its key "alternatives": the backbone (Butanenitrile), the precursor (4-Chlorobutyronitrile), and the potential impurity (4-Aminobutyronitrile).

Table 1: Characteristic C-NMR Shifts (ppm) in

Carbon Position	Target Product**4-(Methylamino) butanenitrile**	Precursor**4-Chlorobutyronitrile**	Impurity**4-Aminobutyronitrile**	Backbone**Butanenitrile**
C1 (-CN)	119.8	119.0	119.5	119.2
C5 (N-Me)	36.2	Absent	Absent	Absent
C4 (-CH2)	50.5	43.8 (Cl-shift)	41.5	13.2
C3 (-CH2)	25.1	24.8	25.8	19.5
C2 (-CH2)	15.2	14.5	14.8	16.4

> Note: Values are characteristic approximations derived from substituent additivity rules and analogous experimental data. Exact shifts may vary by

ppm depending on concentration and pH.

Comparison 1: Monitoring Reaction Progress (Cl NHMe)

The transformation from 4-chlorobutyronitrile to the target product is monitored by the shift of the

-carbon (C4).

- Observation: The C4 signal shifts downfield from ~44 ppm (C-Cl) to ~50 ppm (C-N).
- Validation: The appearance of the N-Methyl peak at ~36 ppm confirms the substitution. If the peak at 44 ppm persists, the reaction is incomplete.

Comparison 2: Detecting Impurities (Primary Amine)

The most common impurity is the unmethylated primary amine (4-aminobutyronitrile).

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- Differentiation: The primary amine lacks the C5 peak (36 ppm).
- Resolution: The C4 methylene in the primary amine appears significantly upfield (~41.5 ppm) compared to the secondary amine (~50.5 ppm). This ~9 ppm difference provides excellent resolution for quantifying trace impurities.

Solvent & pH Effects (Critical for Salts)

In drug development, this compound is often isolated as a Hydrochloride (HCl) salt to prevent polymerization. The NMR profile changes drastically between the Free Base (in

) and the Salt (in

).

Mechanism of Shift

Protonation of the amine (

) induces an inductive shielding effect (upfield shift) on the

-carbon (C3) and a deshielding effect on the

-carbon (C4), though the latter is often mitigated by solvent effects in

.

- Free Base (

  ): Distinct, sharp peaks. N-Me at ~36 ppm.
- HCl Salt (

  ):
  - C4 (

    -CH2): Shifts to ~48-49 ppm.
  - C5 (N-Me): Shifts to ~34-35 ppm.
  - C3 (

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-CH2): Often broadens or shifts slightly upfield due to conformational restriction.

Recommendation: For strict structural elucidation, use the Free Base in

. For purity assays of the solid API intermediate, use

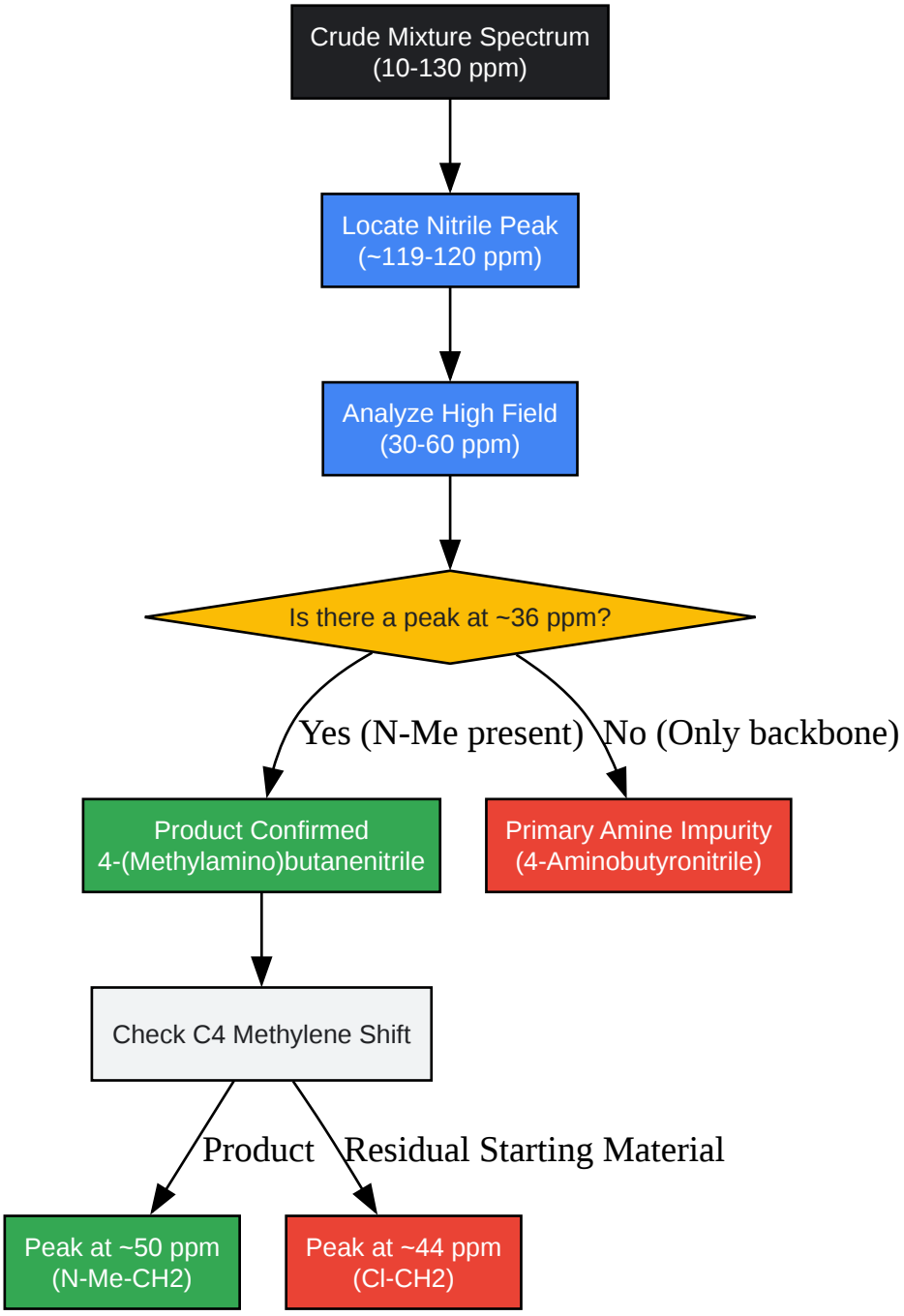
but account for the slight upfield shift of the methyl group.

Visualization of Logic & Workflow

Diagram 1: Spectral Assignment Logic

This decision tree illustrates how to assign peaks in a crude reaction mixture containing the starting material and product.

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Caption: Logic flow for identifying **4-(Methylamino)butanenitrile** in a crude reaction mixture using C-NMR markers.

Experimental Protocol: Optimal Resolution

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To ensure reproducibility and minimize solvent-solute interactions that blur peak resolution, follow this standardized protocol.

Method A: Free Base Characterization (Recommended)

- Sample Prep: Dissolve 30 mg of the oil in 0.6 mL of

  .
- Additive: Add 1 drop of TMS (Tetramethylsilane) as an internal reference (0.0 ppm).
- Parameter Setup:
  - Pulse Sequence: Proton-decoupled

    C (ZGPG).
  - Relaxation Delay (D1): 2.0 seconds (Essential for the quaternary Nitrile carbon relaxation).
  - Scans: Minimum 512 scans (Nitrile carbon has low NOE enhancement).
- Processing: Apply exponential multiplication (LB = 1.0 Hz) to enhance S/N ratio for the quaternary carbon.

Method B: HCl Salt Analysis

- Sample Prep: Dissolve 40 mg of the solid salt in 0.6 mL of

  .
- Reference: Use an external standard (tsp-d4) or reference the solvent residual peak if using

  (39.5 ppm).
- Note: Expect peak broadening on C4/C5 due to exchangeable protons on the ammonium center if the pH is not strictly controlled.

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